

Technical Guide to the Safe Handling of 3,5-Difluorobenzoic acid-d3

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Compound of Interest

Compound Name: 3,5-Difluorobenzoic acid-d3

Cat. No.: B12387315

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Disclaimer: The following safety data is primarily based on the Safety Data Sheet (SDS) for the non-deuterated analogue, 3,5-Difluorobenzoic acid (CAS 455-40-3), as a specific SDS for the deuterated compound, **3,5-Difluorobenzoic acid-d3** (CAS 934397-71-4), was not publicly accessible. The safety profile of the deuterated compound is expected to be very similar to its non-deuterated counterpart.

This technical guide provides a comprehensive overview of the safety information for **3,5-Difluorobenzoic acid-d3**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental physical and chemical properties of 3,5-Difluorobenzoic acid are summarized below. These values are crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₄ F ₂ O ₂	[1]
Molecular Weight	158.10 g/mol	[2]
Appearance	White crystalline solid	[1]
Melting Point	121-123 °C	[2]
Boiling Point	243.2 ± 20.0 °C (Predicted)	[2]
Solubility	Insoluble in water	[1]


Hazard Identification and Classification

3,5-Difluorobenzoic acid is classified as a hazardous substance. The GHS classification and associated hazard statements are detailed in the table below.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling:

- Avoid contact with skin and eyes.[3]
- Do not breathe dust.[3]
- Use only in a well-ventilated area.[4]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed.[4]
- Store in a dry, cool, and well-ventilated place.[3]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention. [1] [3]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [5]

Fire-Fighting Measures

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

Hazardous Combustion Products: Thermal decomposition can produce carbon oxides and hydrogen fluoride.[\[1\]](#)

Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).

- Avoid dust formation.

Environmental Precautions:

- Do not let the product enter drains.

Methods for Cleaning Up:

- Sweep up the spilled material and place it in a suitable container for disposal.^[1]
- Avoid generating dust.^[1]

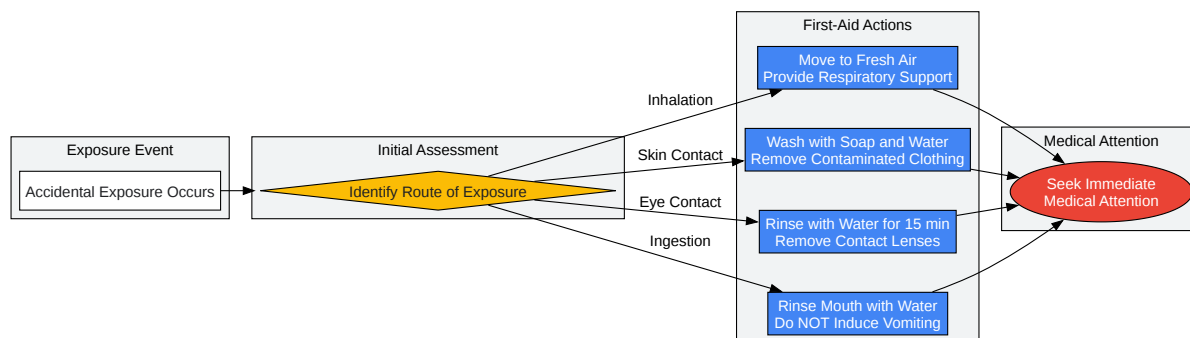
Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard data presented are not typically provided in standard Safety Data Sheets. The information is generally derived from standardized testing methodologies, such as those outlined by the OECD (Organisation for Economic Co-operation and Development) or other relevant regulatory bodies.

Visualizations

Logical Relationship for Emergency Response

The following diagram illustrates the logical workflow for responding to an accidental exposure to **3,5-Difluorobenzoic acid-d3**.



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Caption: Emergency response workflow for exposure to **3,5-Difluorobenzoic acid-d3**.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. 3,5-Difluorobenzoic acid CAS#: 455-40-3 [m.chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. chemicalbook.com [chemicalbook.com]

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